

An In-depth Technical Guide to the Physicochemical Properties of 4-Aminoquinaldine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminoquinaldine

Cat. No.: B107616

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Aminoquinaldine** (4-AQ), a key intermediate in the synthesis of various pharmaceutical compounds. This document focuses on its solubility and melting point, presenting quantitative data in a structured format, detailing experimental protocols, and illustrating the workflow for their determination.

Core Physicochemical Properties of 4-Aminoquinaldine

4-Aminoquinaldine, also known as 4-amino-2-methylquinoline, is a heterocyclic amine with the molecular formula $C_{10}H_{10}N_2$.^[1] Its physicochemical properties are crucial for its handling, formulation, and application in drug development and other chemical syntheses.

Table 1: Quantitative Physicochemical Data for 4-Aminoquinaldine

Property	Value	Solvents/Conditions	Source(s)
Melting Point	95-98 °C	Not specified	[1]
162-166 °C	Literature value	[2][3]	
169.35 ± 0.50 °C (442.50 ± 0.50 K)	Not specified	[4]	
Solubility	Soluble	Ethanol, DMSO	[1]
Slightly soluble	Water	[1]	
Water	log10(Solubility in mol/L) = -3.15	Crippen Method[4][5]	
Water (pH 7.4)	>23.7 µg/mL	Sanford-Burnham Center for Chemical Genomics[6]	

Note: The observed variance in melting point values may be attributed to the presence of different polymorphic forms of **4-Aminoquinaldine** or impurities.[7] A study has identified multiple anhydrous and solvated crystalline forms, which can exhibit different physical properties.[7]

Experimental Protocols

The determination of the physicochemical properties of a compound like **4-Aminoquinaldine** relies on standardized experimental procedures. The following sections detail the methodologies for measuring solubility and melting point.

Solubility Determination

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. A common method for qualitative and semi-quantitative solubility assessment is as follows:

Protocol for Qualitative Solubility Determination:

- **Sample Preparation:** Accurately weigh a small amount (e.g., 1-5 mg) of **4-Aminoquinaldine** powder.
- **Solvent Addition:** Transfer the sample to a clean test tube or vial. Add a measured volume (e.g., 0.1 mL) of the desired solvent (e.g., water, ethanol, DMSO).
- **Agitation:** Vigorously shake or vortex the mixture for a set period (e.g., 1-2 minutes) to facilitate dissolution.
- **Observation:** Visually inspect the solution for the presence of undissolved solid particles.
- **Incremental Solvent Addition:** If the solid has not fully dissolved, add another measured volume of the solvent and repeat the agitation and observation steps.
- **Classification:** Based on the amount of solvent required to dissolve the sample, the solubility can be classified (e.g., very soluble, soluble, sparingly soluble, insoluble).[8][9]

For quantitative solubility determination, methods like the shake-flask method followed by a suitable analytical technique (e.g., HPLC, UV-Vis spectroscopy) are employed to determine the concentration of the dissolved solute in a saturated solution.[10]

Melting Point Determination

The melting point is a fundamental physical property used for the identification and purity assessment of a crystalline solid.[11][12] The capillary method is a widely accepted standard technique.[13][14]

Protocol for Capillary Melting Point Determination:

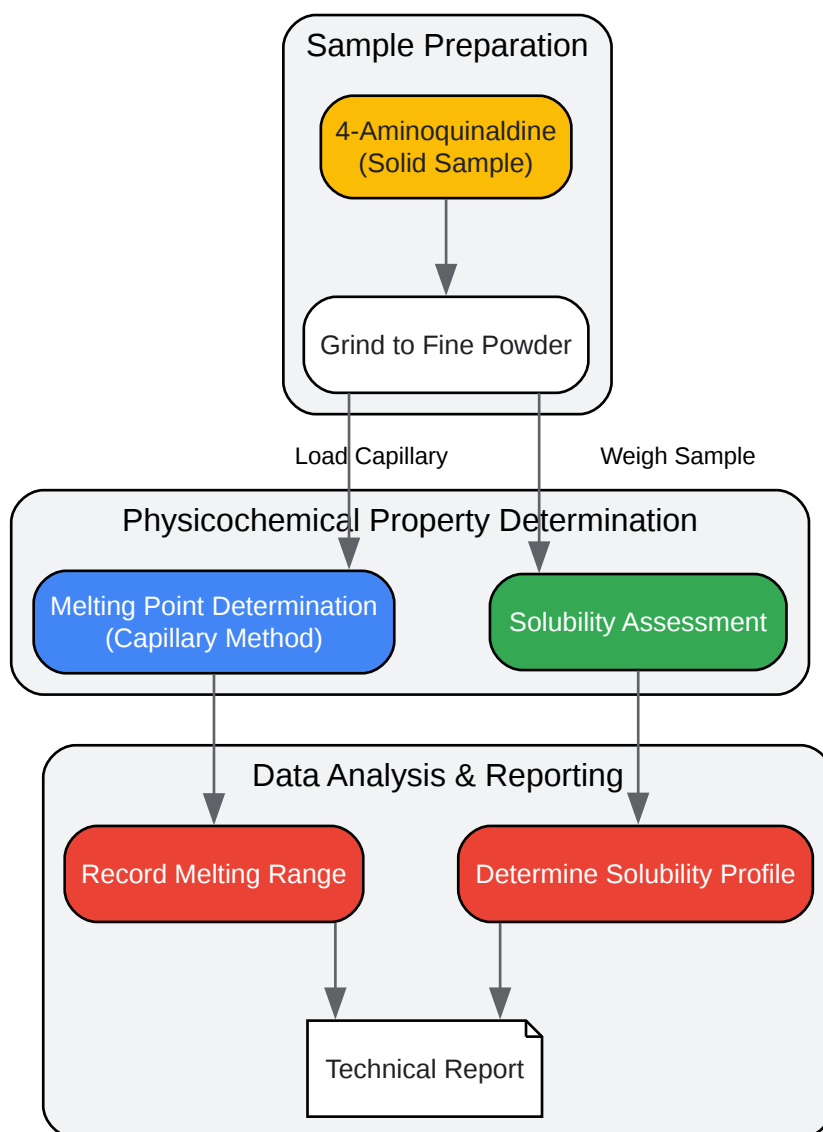
- **Sample Preparation:** Ensure the **4-Aminoquinaldine** sample is a fine, dry powder. If necessary, gently crush any large crystals using a mortar and pestle.[13]
- **Capillary Tube Loading:** Introduce a small amount of the powdered sample into a thin-walled capillary tube, open at one end. Tap the sealed end of the tube on a hard surface to pack the sample tightly to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.[11][14] Modern instruments often have a built-in thermometer and a magnifying

lens for observation.

- **Rapid Heating (Optional):** For an unknown sample, a rapid heating rate can be used to determine an approximate melting range.[\[11\]](#)[\[12\]](#)
- **Slow Heating:** For an accurate determination, heat the sample at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.[\[11\]](#)
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (the initial melting point) and the temperature at which the entire sample becomes a clear liquid (the final melting point). The range between these two temperatures is the melting range.[\[11\]](#)[\[14\]](#) A narrow melting range (0.5-1.0 °C) is indicative of a pure compound.[\[11\]](#)[\[12\]](#)

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the key physicochemical properties of a solid compound like **4-Aminoquinaldine**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physicochemical Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 4-アミノキナルジン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-氨基喹哪啉 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. cheméo.com [cheméo.com]
- 5. 4-Aminoquinaldine (CAS 6628-04-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 6. 4-Amino-2-methylquinoline | C₁₀H₁₀N₂ | CID 81116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Solid state forms of 4-aminoquinaldine - From void structures with and without solvent inclusion to close packing - PMC [pmc.ncbi.nlm.nih.gov]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. scribd.com [scribd.com]
- 10. m.youtube.com [m.youtube.com]
- 11. chem.ucalgary.ca [chem.ucalgary.ca]
- 12. SSERC | Melting point determination [sserc.org.uk]
- 13. thinksrs.com [thinksrs.com]
- 14. westlab.com [westlab.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Aminoquinaldine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107616#physicochemical-properties-of-4-aminoquinaldine-solubility-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com